

CNX-2006 Profile and Key Findings

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Compound Focus: CNX-2006

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CNX-2006 is characterized as a novel, irreversible, and **mutant-selective EGFR inhibitor**. Its primary mechanism is to specifically target activating mutations of the Epidermal Growth Factor Receptor (EGFR) as well as the T790M resistance mutation, while demonstrating very weak inhibition of the wild-type EGFR [1].

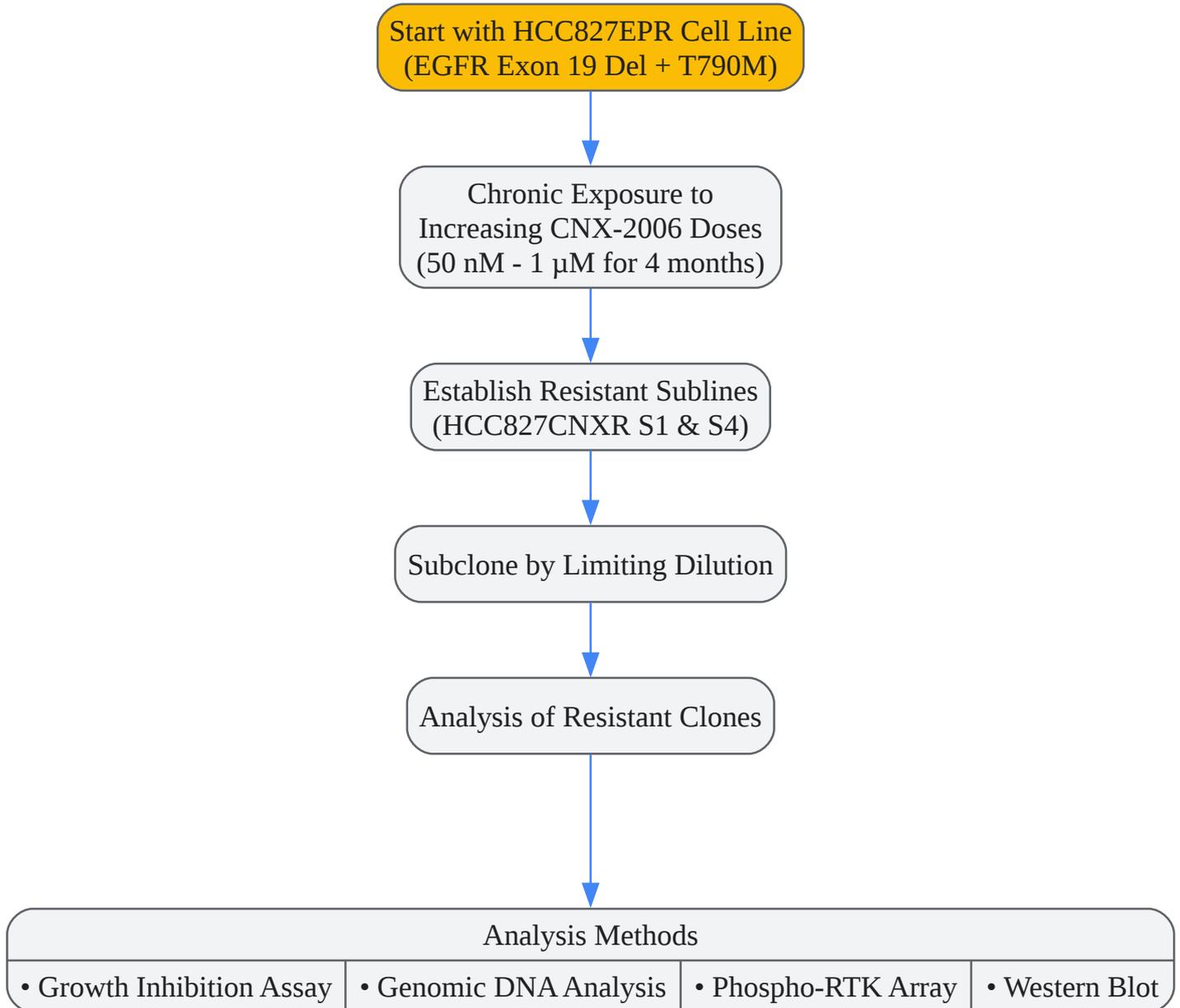
A critical study used **CNX-2006** to investigate resistance mechanisms to third-generation EGFR-TKIs. Researchers established resistant sublines from the HCC827EPR lung cancer cell line (which harbors an EGFR exon 19 deletion and the T790M mutation) through chronic exposure to **CNX-2006** [2].

This research identified a novel resistance mechanism termed "**oncogene swap**" [2]. The analysis found that resistance can be accompanied by MET amplification, and it can manifest in two distinct ways:

MET Amplification Context	Description of Resistance Mechanism	Effective Countermeasure
With retained T790M	Bypass signaling via MET amplification alongside the original EGFR mutations [2]	Combination of CNX-2006 and a MET-TKI [2]
Oncogene Swap	Loss of the amplified mutant EGFR allele (including T790M) and acquisition of MET amplification, shifting oncogenic dependence from EGFR to MET [2]	MET-TKI alone [2]

Experimental Workflow for Resistance Study

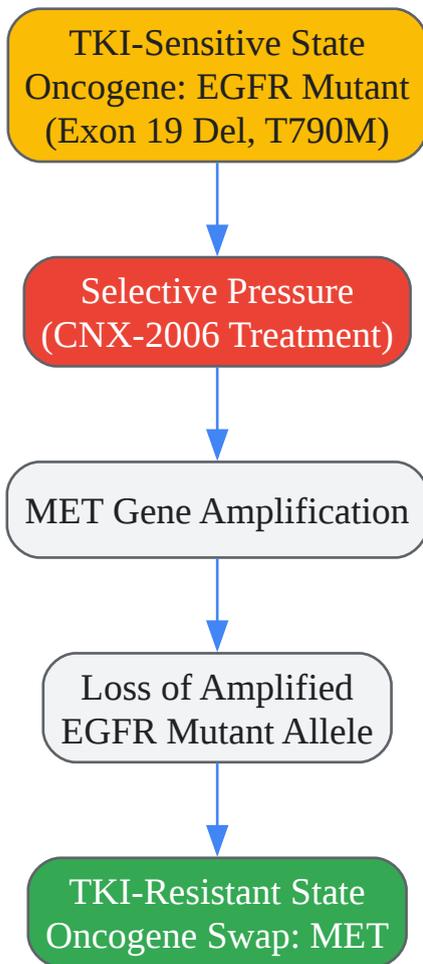
The methodology used to establish and analyze the **CNX-2006**-resistant cells is summarized below. This workflow led to the discovery of the "oncogene swap" phenomenon [2].



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Visualizing the Oncogene Swap Mechanism

The following diagram illustrates the "oncogene swap" resistance process identified in the study.



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References

1. CNX-2006 | EGFR inhibitor | Mechanism | Concentration [selleckchem.com]
2. Oncogene swap as a novel mechanism of acquired ... [pmc.ncbi.nlm.nih.gov]

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